

# BnO-PEG6-CH2COOH conjugation efficiency analysis

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**Compound Focus:** BnO-PEG6-CH2COOH

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## BnO-PEG6-CH2COOH: Basic Properties & Pricing

The table below summarizes the core information about **BnO-PEG6-CH2COOH**, which is a benzyl-protected PEG acid linker with a molecular weight of 430.49 [1] [2].

Property	Description
CAS Number	185990-10-7 [1] [2]
Molecular Formula	C <sub>21</sub> H <sub>34</sub> O <sub>9</sub> [1] [2]
Full Name	1-phenyl-2,5,8,11,14,17,20-heptaodocosan-22-oic acid [1]
Purity	≥ 95% [1] [2]
Molecular Weight	430.49 g/mol [1] [2]
Smiles String	O=C(O)COCCOCCOCCOCCOCCOCCOCC1=CC=CC=C1 [1]

The table below compares the pricing from different suppliers. Please note that this information may not be current, as the listed prices are from 2021 [2].

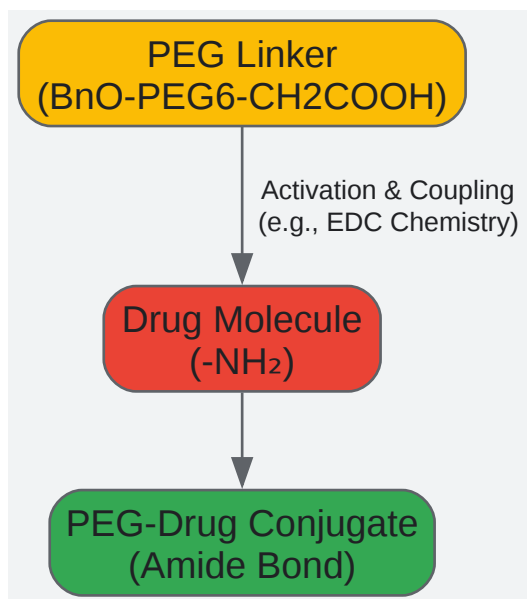
Supplier	Product Number	Packaging	Price (Historical)
Activate Scientific	AS104061	250 mg	\$258 [2]
Activate Scientific	AS104061	1 g	\$489 [2]
AChemBlock	P40281	250 mg	\$205 [1]
AChemBlock	P40281	1 g	\$455 [1]
Acrotein	B-0947	0.25 g	\$174.16 [2]

## The Role of PEG Linkers in Drug Delivery

To frame your comparison guide, it's important to understand the context of how linkers like **BnO-PEG6-CH<sub>2</sub>COOH** are used.

- **Function in Conjugation:** PEG linkers are crucial in bioconjugation for covalently linking a drug (or other payload) to a carrier molecule, such as an antibody [3]. The long, flexible PEG chain can improve solubility and stability, and reduce immunogenicity. The benzyl (BnO) group in **BnO-PEG6-CH<sub>2</sub>COOH** acts as a protecting group that can be removed to reveal a reactive site for further conjugation [1].
- **Commercial Relevance:** Antibody-Drug Conjugates (ADCs) are a major application. As of 2022, eleven ADCs utilizing covalent conjugation systems have been commercialized as cancer treatments [3].
- **Conjugation Chemistry:** The carboxylic acid group (-COOH) in **BnO-PEG6-CH<sub>2</sub>COOH** is a common functional group for conjugation. It can be activated to form an amide bond with amine groups (-NH<sub>2</sub>) on target molecules like proteins, peptides, or other amines, often using activating agents like EDC [4].

The following diagram illustrates a generic conjugation workflow using a carboxylic acid-functionalized PEG linker.



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## A Proposed Framework for Your Comparison

To structure your guide, you could create a comparison table for different PEG linkers. Here is an example of what that table might look like, with hypothetical data to illustrate the format.

Linker Name	Spacer Length	Reactive Groups	Conjugation Efficiency (%)	Key Application
BnO-PEG6-CH2COOH	~28 atoms	Benzyl-protected OH, COOH	[Data to be filled]	[Data to be filled]
Mal-PEG4-NHS Ester	~18 atoms	Maleimide, NHS Ester	[Data to be filled]	Cysteine-linked ADCs
DBCO-PEG5-Azide	~21 atoms	DBCO, Azide	[Data to be filled]	Click Chemistry

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## References

1. BnO-PEG6-CH2COOH 95% | CAS: 185990-10-7 [achemblock.com]
2. - BnO - PEG | 185990-10-7 6 CH 2 COOH [chemicalbook.com]
3. Chemical Conjugation in Drug Delivery Systems - PMC [pmc.ncbi.nlm.nih.gov]
4. Cellular uptake, intracellular behavior, and acute/sub ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [BnO-PEG6-CH2COOH conjugation efficiency analysis].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8381322#bno-peg6-ch2cooh-conjugation-efficiency-analysis>]

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